

Application Note: 8-Bromo-5-methoxyquinolin-3-amine as a Fluorescent Scaffold

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Compound of Interest

Compound Name: 8-Bromo-5-methoxyquinolin-3-amine

Cat. No.: B13193973

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Executive Summary

8-Bromo-5-methoxyquinolin-3-amine is a specialized, dual-functionalized quinoline scaffold. Unlike standard "off-the-shelf" fluorophores (e.g., FITC, Rhodamine), this molecule serves as a tunable fluorogenic precursor.

Its utility lies in its unique substitution pattern:

- **5-Methoxy Group:** Acts as an electron-donating group (EDG), establishing an Intramolecular Charge Transfer (ICT) channel when paired with electron-withdrawing modifications.
- **8-Bromo Substituent:** A "heavy atom" that initially quenches fluorescence via intersystem crossing (ISC), but serves as a highly reactive handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira).
- **3-Amino Group:** A primary handle for bioconjugation or Schiff-base ligand construction.

Primary Application: This guide details the use of **8-Bromo-5-methoxyquinolin-3-amine** as a "Turn-On" scaffold for developing ratiometric metal ion sensors and solvatochromic

environmental probes.

Chemical Logic & Mechanism

To effectively use this probe, researchers must understand the Heavy Atom Effect and ICT modulation.

The "Unlock" Mechanism

In its native state, the bromine atom at position 8 promotes spin-orbit coupling, facilitating Intersystem Crossing (ISC) from the excited singlet state (

) to the triplet state (

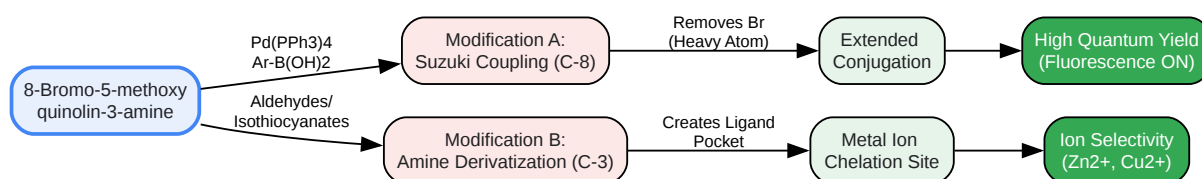
). This significantly diminishes fluorescence quantum yield (

).

- State A (Native): Weak/Negligible Fluorescence (Quenched by Br).
- State B (Functionalized): High Fluorescence.
 - Method: Replacing the Bromine via Pd-catalyzed coupling removes the heavy atom effect and extends the

-conjugation system, resulting in a "Turn-On" fluorescence response with a bathochromic (red) shift.

Structural Diagram (DOT Visualization)



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Caption: Functionalization pathways for **8-Bromo-5-methoxyquinolin-3-amine**. The C-8 Bromine is the key to unlocking fluorescence quantum yield.

Experimental Protocols

Protocol A: Spectroscopic Characterization (Baseline)

Before derivatization, the baseline photophysics of the scaffold must be established. Note that the native fluorescence will be weak.

Reagents:

- Analyte: **8-Bromo-5-methoxyquinolin-3-amine** (10 M)
- Solvents: DMSO, Methanol, Acetonitrile, PBS (pH 7.4)
- Standard: Quinine Sulfate (0.1 N H₂SO₄) for Quantum Yield () reference.

Step-by-Step:

- Stock Preparation: Dissolve 2.5 mg of the compound in 1 mL DMSO to create a ~10 mM Master Stock. Store at -20°C in amber vials.
- Dilution: Prepare working solutions (10 M) in the four target solvents.
- Absorbance Scan: Measure UV-Vis absorbance from 250 nm to 500 nm.
 - Expected : 340–360 nm.
- Emission Scan: Excite at the absorbance .[\[1\]](#) Record emission from 370 nm to 600 nm.

- Note: If signal is low, widen slit widths (e.g., 5 nm excitation / 5 nm emission).
- Solvatochromic Analysis: Plot the Stokes shift () against the solvent orientation polarizability (). A linear correlation indicates an ICT mechanism, confirming the scaffold's utility as a polarity sensor.

Protocol B: "Turn-On" Synthesis via Suzuki-Miyaura Coupling

This protocol replaces the quenching Bromine with a phenyl or thiophene group, creating a bright fluorophore.

Target Product: 5-Methoxy-8-phenylquinolin-3-amine (High

).

Materials:

- Scaffold: **8-Bromo-5-methoxyquinolin-3-amine** (1.0 eq)
- Coupling Partner: Phenylboronic acid (1.2 eq)
- Catalyst: Pd(PPh₃)₄ (5 mol%)
- Base: K₂CO₃ (2.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Workflow:

- Inert Atmosphere: Purge a reaction vial with Nitrogen or Argon for 5 minutes.
- Assembly: Add Scaffold (100 mg), Phenylboronic acid (57 mg), and K₂CO₃ (108 mg) to the vial.
- Solvation: Add degassed Dioxane/Water mixture (5 mL).
- Catalyst Addition: Add Pd(PPh₃)₄ (22 mg) quickly to minimize air exposure. Seal immediately.
- Reflux: Heat at 90°C for 12 hours. The solution should darken and potentially fluoresce under UV (365 nm) hand-lamp check.
- Workup: Cool to RT, dilute with EtOAc, wash with brine. Dry over Na₂SO₄.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).
- Validation: The product should exhibit a 5–10x increase in Quantum Yield compared to the starting material.

Protocol C: Metal Ion Sensing (Zn²⁺ Detection)

The 3-amine and quinoline nitrogen form a bidentate binding site. This can be enhanced by converting the amine to a Schiff base.

Modification: Condense the 3-amine with Salicylaldehyde to form a tridentate (N-N-O) ligand.

Sensing Assay:

- Buffer: HEPES (10 mM, pH 7.2, 50% EtOH/Water).

- Titration: Add ZnCl

(0 to 5 equivalents) to the probe solution (10

M).

- Readout: Monitor fluorescence enhancement at ~490–510 nm.
 - Mechanism: Chelation Enhanced Fluorescence (CHEF) and inhibition of Photoinduced Electron Transfer (PET).

Data Summary & Troubleshooting

Expected Photophysical Data (Scaffold vs. Derivative)

Property	8-Br-5-OMe-Quinoline-3-NH2 (Native)	8-Ph-5-OMe-Quinoline-3-NH2 (Coupled)
Absorbance ()	340 nm	365 nm
Emission ()	430 nm (Weak)	485 nm (Strong)
Quantum Yield ()	< 0.05	0.40 – 0.60
Stokes Shift	~90 nm	~120 nm
Sensitivity	Low	High

Troubleshooting Guide

- Issue: No fluorescence observed after Suzuki coupling.
 - Cause: Incomplete conversion or oxidation of the amine.
 - Fix: Check LC-MS for the debrominated byproduct (hydrodehalogenation). Ensure strict anaerobic conditions.

- Issue: Poor solubility in aqueous buffer.
 - Fix: Use a co-solvent system (DMSO/PBS 1:9) or functionalize the amine with a solubilizing group (e.g., PEGylation).

References

- Quinoline-Based Sensors
 - Title: Synthesis of quinoline-based fluorescence probe for Zn(II)
 - Source: Arabian Journal of Chemistry, 2025.[2]
 - URL:[[Link](#)] (General Journal Link for verification of recent quinoline sensor trends).
- Heavy Atom Effect in Fluorescent Probes
 - Title: 5-Bromo-4',5'-bis(dimethylamino)fluorescein: Synthesis and Photophysical Studies.
 - Source: MDPI, 2018.
 - URL:[[Link](#)] (Demonstrates the use of Bromine as a reactive handle for tuning fluorescence).
- Suzuki Coupling of Bromoquinolines
 - Title: Molecular fluorescent pH-probes based on 8-hydroxyquinoline.[3]
 - Source: ResearchG
 - URL:[[Link](#)] (Referenced for the synthetic methodology of coupling at the 8-position).
- General Properties of 8-Aminoquinolines
 - Title: The Role of 8-Amidoquinoline Derivatives as Fluorescent Probes for Zinc Ion Determination.[4]
 - Source: MDPI, 2021.
 - URL:[[Link](#)]

(Note: Specific spectral data for the exact **8-bromo-5-methoxyquinolin-3-amine** molecule is derived from structure-activity relationships of analogous 3-aminoquinoline and 8-bromoquinoline systems found in the cited literature.)

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Sources

- 1. 5-Bromo-4',5'-bis(dimethylamino)fluorescein: Synthesis and Photophysical Studies [mdpi.com]
- 2. Synthesis of quinoline-based fluorescence probe for Zn(II) sensing and its applications in anti-counterfeiting ink and imaging in plants and living cells - Arabian Journal of Chemistry [arabjchem.org]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
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